

Technical Procurement Guide: 6-Fluoro-3-isobutyl-1H-indole

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Compound of Interest

Compound Name: 6-Fluoro-3-isobutyl-1H-indole

CAS No.: 1002332-01-5

Cat. No.: B2744918

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Part 1: Executive Summary & Strategic Context[1]

6-Fluoro-3-isobutyl-1H-indole is a specialized heterocyclic building block, primarily utilized in the synthesis of indole-based cannabimimetic agents (e.g., JWH-analogues), kinase inhibitors, and serotonin receptor modulators.[1] Unlike commodity reagents (e.g., 6-fluoroindole), this 3-substituted variant is rarely held in bulk inventory.[1]

The Procurement Reality: Most "in-stock" listings for this CAS number are virtual inventories.[1] For drug development campaigns requiring >10g, the most reliable strategy is Custom Synthesis or On-Demand Manufacturing.[1] This guide outlines the technical specifications required to commission this synthesis while mitigating the high risk of structural isomer impurities (specifically tert-butyl and sec-butyl rearrangements) common in indole alkylation chemistries.[1]

Part 2: Chemical Identity & Specifications[1][2][3][4]

Parameter	Specification
Chemical Name	6-Fluoro-3-isobutyl-1H-indole
CAS Number	1002332-01-5
Molecular Formula	C ₁₂ H ₁₄ FN
Molecular Weight	191.24 g/mol
Core Structure	Indole (Benzopyrrole)
Key Substituents	Fluorine (C6), Isobutyl (C3)
Predicted LogP	~3.8 (Lipophilic)
Appearance	Off-white to pale yellow solid (typical)

Part 3: Synthetic Origins & Impurity Profiling (Critical for QC)

To ensure the integrity of your biological data, you must understand how your supplier manufactures this compound. The synthetic route dictates the impurity profile.

The "Make vs. Buy" Risk Assessment

There are two primary routes suppliers use. Route B is cheaper but carries a high risk of inseparable isomers.

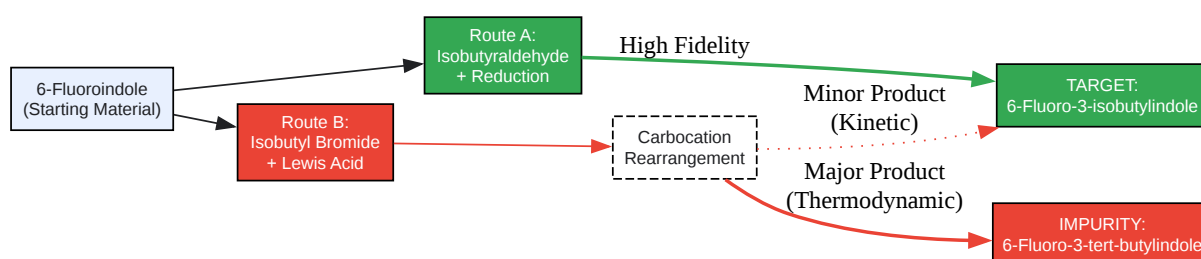
Route A: Reductive Alkylation (Recommended)

- Precursor: 6-Fluoroindole + Isobutyraldehyde (2-methylpropanal).[\[1\]](#)
- Mechanism: Condensation to 3-alkylideneindolenine followed by reduction (e.g., NaBH₄ or catalytic hydrogenation).[\[1\]](#)
- Impurity Profile: High purity. Main impurity is unreacted 6-fluoroindole or over-reduced byproducts (indolines).[\[1\]](#)
- Advantage: Preserves the isobutyl chain integrity.

Route B: Friedel-Crafts Alkylation (High Risk)[1]

- Precursor: 6-Fluoroindole + Isobutyl halide / Isobutanol + Lewis Acid.[1]
- Mechanism: Electrophilic aromatic substitution.
- Risk: The isobutyl carbocation often rearranges to the more stable tert-butyl carbocation before attacking the indole ring.
- Result: You may receive a mixture of 3-isobutyl and 3-tert-butyl isomers.[1] These are difficult to separate by standard flash chromatography.

Visualization of Impurity Risks[1]



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Figure 1: Synthetic pathways highlighting the risk of carbocation rearrangement in Route B, leading to structural isomers.

Part 4: Supplier Landscape & Sourcing Strategy[1]

Since this is not a commodity chemical, "Add to Cart" is rarely an option. Use this tiered approach.

Tier 1: Custom Synthesis Specialists (Recommended)

- Target: CROs with verified indole chemistry experience.

- Action: Request a quote for "Synthesis of CAS 1002332-01-5 via Reductive Alkylation (Vilsmeier or Aldehyde condensation) to avoid isomer rearrangement."
- Lead Time: Typically 4–6 weeks.
- Vendors: Enamine, WuXi AppTec, Pharmablock, or specialized indole boutiques (e.g., Indofine Chemical Company - inquiry required).[\[1\]](#)

Tier 2: Catalog Aggregators (Verification Required)

- Target: ChemicalBook or MolPort listings.
- Warning: Many listings are "virtual."
- Protocol: Before ordering, demand a Batch-Specific H-NMR. If they cannot provide one immediately, they do not have the stock.

Part 5: Quality Control Protocols (Self-Validating Systems)

Upon receipt of the material, the following QC workflow is mandatory to validate identity and purity.

Proton NMR (^1H -NMR) Validation

The ^1H -NMR spectrum is the only definitive way to distinguish the isobutyl group from the tert-butyl impurity.[\[1\]](#)

Moiety	¹ H-NMR Signature (DMSO-d ₆ or CDCl ₃)	Diagnostic Feature
Isobutyl (Target)	δ ~0.95 ppm (d, 6H): Methyls δ ~1.95 ppm (m, 1H): Methine δ ~2.60 ppm (d, 2H): Methylene (C3-CH ₂)	Look for the Doublet (CH ₂) connecting the ring to the isopropyl group. [1]
tert-Butyl (Impurity)	δ ~1.40 ppm (s, 9H): Methyls	A sharp Singlet indicates the rearrangement occurred. Reject the lot.
sec-Butyl (Impurity)	Multiplets: Complex splitting pattern	Indicates racemic mixture if chiral center formed.

HPLC Method for Purity[\[1\]](#)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 220 nm and 280 nm (Indole absorption).
- Acceptance Criteria: >98% Area under the curve (AUC).

Part 6: Handling & Safety[\[1\]](#)

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Indoles are prone to oxidation (browning) upon exposure to air and light.
- Solubility: Soluble in DMSO, Methanol, DCM, and Ethyl Acetate. Insoluble in water.
- GHS Hazards:
 - H315: Causes skin irritation.[\[2\]](#)

- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- PPE: Standard lab coat, nitrile gloves, and safety glasses. Handle in a fume hood.

Part 7: References

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